

Developing an ELISA kit for Thiamethoxam environmental monitoring

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Compound of Interest

Compound Name: *Thiamethoxam*

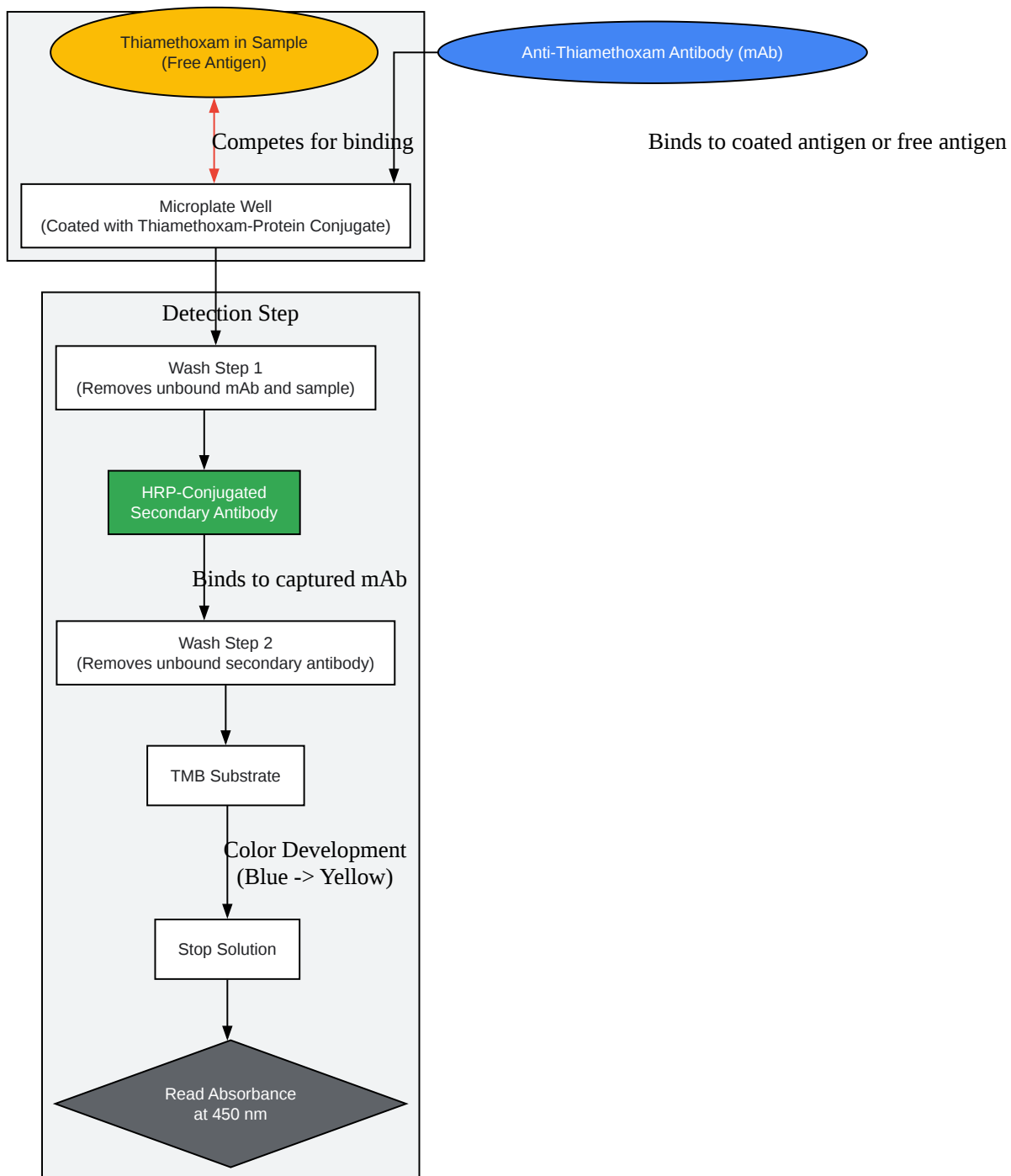
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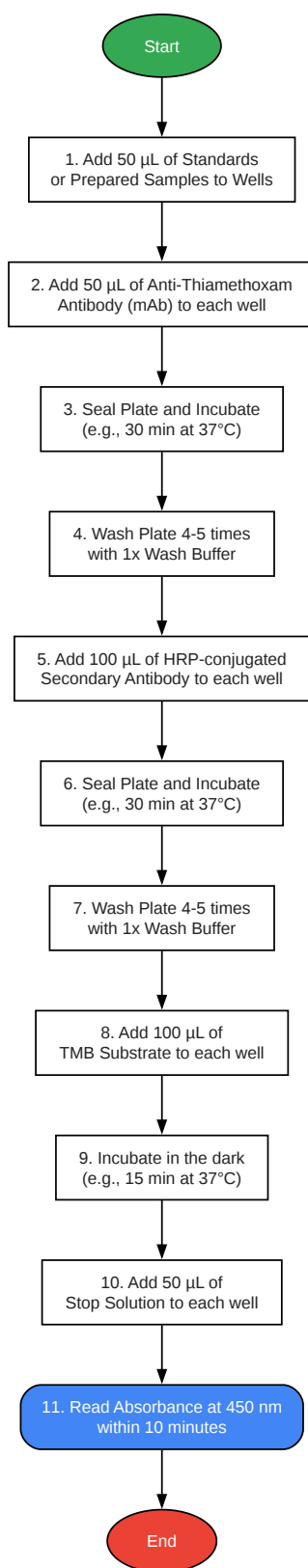
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Assay Principle

The assay is a competitive immunoassay for the quantitative detection of **Thiamethoxam**. A microtiter plate is pre-coated with a **Thiamethoxam**-protein conjugate. During the assay, **Thiamethoxam** standards or samples are added to the wells, followed by a specific monoclonal antibody against **Thiamethoxam**. The free **Thiamethoxam** in the standards or samples competes with the **Thiamethoxam** conjugate coated on the plate for binding to the limited amount of antibody.

After an incubation period, the unbound components are washed away. A secondary antibody conjugated to horseradish peroxidase (HRP) is then added, which binds to the primary antibody captured on the plate. Following another washing step, a substrate solution is added, which develops a blue color in the presence of the HRP enzyme. The reaction is stopped by the addition of a stop solution, which changes the color to yellow. The intensity of the color is inversely proportional to the concentration of **Thiamethoxam** in the sample.^[4] The absorbance is measured at 450 nm using a microplate reader.





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